

# Application Note and Protocol: Preparation of NMS-859 Stock Solution in DMSO

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## Compound of Interest

Compound Name: NMS-859

Cat. No.: B609607

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**NMS-859** is a potent and specific covalent inhibitor of the ATPase VCP/p97, which plays a critical role in protein homeostasis.<sup>[1][2]</sup> Due to its potential as a therapeutic agent, particularly in oncology, accurate and consistent preparation of **NMS-859** for in vitro and in vivo studies is crucial. This document provides a detailed protocol for the preparation of a stock solution of **NMS-859** in dimethyl sulfoxide (DMSO).

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **NMS-859** is provided in the table below. This information is essential for accurate calculations and proper handling of the compound.

| Property          | Value   |
|-------------------|---|
| Molecular Weight  | 349.79 g/mol  |
| CAS Number        | 1449236-96-7  |
| Appearance        | Solid Powder  |
| Solubility (DMSO) | Up to 100 mM[1], ≥ 42 mg/mL (approx. 120 mM)<br>[3] |
| Purity            | ≥98%  |

## Experimental Protocol: Preparation of a 10 mM NMS-859 Stock Solution

This protocol outlines the steps to prepare a 10 mM stock solution of **NMS-859** in DMSO.

### Materials and Equipment

- **NMS-859** solid powder
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Water bath or heat block, sonicator

### Step-by-Step Procedure

- **Equilibrate Reagents:** Allow the **NMS-859** vial and the DMSO to equilibrate to room temperature before opening to prevent condensation of moisture.

- Weigh **NMS-859**: Tare a clean, dry microcentrifuge tube or vial on the analytical balance. Carefully weigh out the desired amount of **NMS-859** powder. For example, to prepare 1 mL of a 10 mM stock solution, you would weigh out 3.498 mg of **NMS-859**.

Calculation:

- $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
- $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 349.79 \text{ g/mol} \times 1000 \text{ mg/g} = 3.498 \text{ mg}$
- Add DMSO: Add the calculated volume of DMSO to the vial containing the **NMS-859** powder. To prepare 1 mL of a 10 mM solution, add 1 mL of DMSO.
- Dissolve the Compound: Tightly cap the vial and vortex thoroughly until the **NMS-859** is completely dissolved. If necessary, gentle warming to 37°C or brief sonication can be used to aid dissolution.<sup>[3]</sup> Visually inspect the solution to ensure there are no visible particles.
- Aliquot and Store: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.

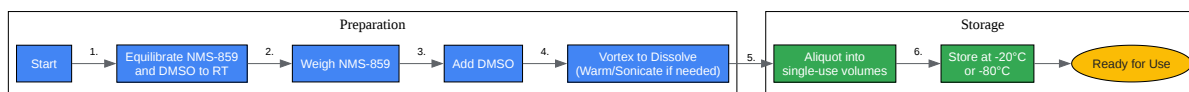
## Storage of Stock Solution

Proper storage is critical to maintain the stability and activity of the **NMS-859** stock solution.

- Short-term storage: Store aliquots at 4°C for up to two weeks.<sup>[4]</sup>
- Long-term storage: For longer periods, store aliquots at -20°C for up to one month or at -80°C for up to six months.<sup>[3][4]</sup>

## Workflow Diagram

The following diagram illustrates the key steps in the preparation of the **NMS-859** stock solution.



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Caption: Workflow for **NMS-859** Stock Solution Preparation in DMSO.

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